

A Comprehensive Technical Guide to 2,4,5-Trimethylbenzaldehyde

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Compound of Interest

Compound Name: 3-(2,4,5-Trimethylphenyl)prop-2-enal

CAS No.: 1564055-13-5

Cat. No.: B2742003

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth analysis of 2,4,5-Trimethylbenzaldehyde, a significant carbonyl compound. While the initial query referenced "2,4,5-Trimethylcinnamaldehyde," available scientific literature and chemical databases predominantly recognize 2,4,5-Trimethylbenzaldehyde. This document will focus on the latter, providing its established nomenclature, properties, and scientific context. It is plausible that "cinnamaldehyde" was a misnomer for "benzaldehyde," as both are aromatic aldehydes but differ in the structure of the side chain attached to the benzene ring.

Nomenclature and Identification

Correctly identifying a chemical compound is the cornerstone of scientific research. The International Union of Pure and Applied Chemistry (IUPAC) provides a systematic method for naming chemical compounds, ensuring there is no ambiguity.

IUPAC Name

The official IUPAC name for the compound with the CAS number 5779-72-6 is 2,4,5-trimethylbenzaldehyde.^{[1][2]} This name precisely describes the molecular structure: a benzaldehyde molecule with three methyl groups (trimethyl) attached to the benzene ring at the 2, 4, and 5 positions.

Synonyms and Common Names

In addition to its systematic IUPAC name, 2,4,5-Trimethylbenzaldehyde is known by several other names in literature and commercial listings. These synonyms are crucial for comprehensive literature searches and procurement.

- Duraldehyde^{[1][2][3][4]}
- Durylaldehyde^{[1][2][3][4]}
- Benzaldehyde, 2,4,5-trimethyl-^{[1][2][4]}

A comprehensive list of identifiers is provided in the table below.

Identifier Type	Value	Source
CAS Number	5779-72-6	PubChem ^[1] , NIST ^[2]
Molecular Formula	C10H12O	PubChem ^[1] , NIST ^[2]
IUPAC Name	2,4,5-trimethylbenzaldehyde	PubChem ^[1] , NIST ^[2]
InChI	InChI=1S/C10H12O/c1-7-4-9(3)10(6-11)5-8(7)2/h4-6H,1-3H3	PubChem ^[1] , NIST ^[2]
InChIKey	LROJZZICACKNJL-UHFFFAOYSA-N	PubChem ^[1] , NIST ^[2]
SMILES	<chem>CC1=CC(=C(C=C1C)C=O)C</chem>	PubChem ^[1]
EC Number	678-621-7	PubChem ^[1]

Chemical and Physical Properties

Understanding the physicochemical properties of a compound is essential for its application in research and development, particularly for designing experimental conditions and predicting its behavior.

Property	Value	Unit	Source
Molecular Weight	148.20	g/mol	PubChem[1], Cheméo[3]
Physical Description	Solid	HMDB[1]	
Melting Point	41-46	°C	Sigma-Aldrich[5]
43.5	°C	HMDB[1]	
Flash Point	110	°C	Sigma-Aldrich[5]
Assay Purity	90%	Sigma-Aldrich[5]	
>97.0% (GC)	TCI Chemicals[6]		

Synthesis and Reactivity

While specific, detailed synthesis protocols for 2,4,5-Trimethylbenzaldehyde are not extensively documented in the provided search results, general principles of aldehyde synthesis can be applied. A common route to substituted benzaldehydes involves the formylation of the corresponding substituted benzene.

The reactivity of 2,4,5-Trimethylbenzaldehyde is primarily dictated by the aldehyde functional group. This group is susceptible to nucleophilic attack and can undergo a variety of reactions, including:

- Oxidation: To form 2,4,5-trimethylbenzoic acid.
- Reduction: To form (2,4,5-trimethylphenyl)methanol.
- Condensation Reactions: Such as aldol or Knoevenagel condensations, to form larger, more complex molecules.

The presence of three electron-donating methyl groups on the benzene ring activates the ring towards electrophilic aromatic substitution, although the steric hindrance from these groups can influence the regioselectivity of such reactions.

Applications and Areas of Research

2,4,5-Trimethylbenzaldehyde serves as a valuable building block in organic synthesis.^[6] Its utility is rooted in its ability to participate in reactions that form new carbon-carbon and carbon-heteroatom bonds, making it a precursor for more complex molecular architectures.

- **Chemical Intermediate:** It is a key intermediate in the synthesis of various organic compounds. Its structural framework is a component of more complex molecules investigated in medicinal chemistry and materials science. For instance, the related compound 2,4,5-trimethoxybenzaldehyde is a crucial intermediate in the synthesis of Active Pharmaceutical Ingredients (APIs).^{[7][8]}
- **Research Applications:** Studies have reported on the dipole moments of 2,4,5-trimethylbenzaldehyde, which can be influenced by temperature and electric fields.^[5] It has also been identified as a volatile constituent in the leaves of *Eryngium foetidum* L.^[5]

The broader class of cinnamaldehydes, which may have been the source of the initial query's terminology, demonstrates a wide range of biological activities, including antimicrobial, anti-inflammatory, and anticancer properties.^{[9][10]} This highlights the potential for structurally related aromatic aldehydes in drug discovery.

Safety and Handling

Proper handling of any chemical is paramount for laboratory safety. 2,4,5-Trimethylbenzaldehyde is classified as a hazardous substance with specific handling and storage requirements.

GHS Hazard Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), 2,4,5-Trimethylbenzaldehyde is classified as follows:

- **Skin Irritation (Category 2):** Causes skin irritation.^{[1][6][11]}

- Serious Eye Irritation (Category 2A): Causes serious eye irritation.[1][6][11]
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory Tract Irritation: May cause respiratory irritation.[1]

The corresponding hazard statements are H315, H319, and H335.[5][6]

Recommended Safety Protocols

Personal Protective Equipment (PPE):

- Gloves: Wear protective gloves.[11]
- Eye/Face Protection: Wear safety glasses or a face shield.[11]
- Clothing: Wear a protective suit or lab coat.

Handling and Storage:

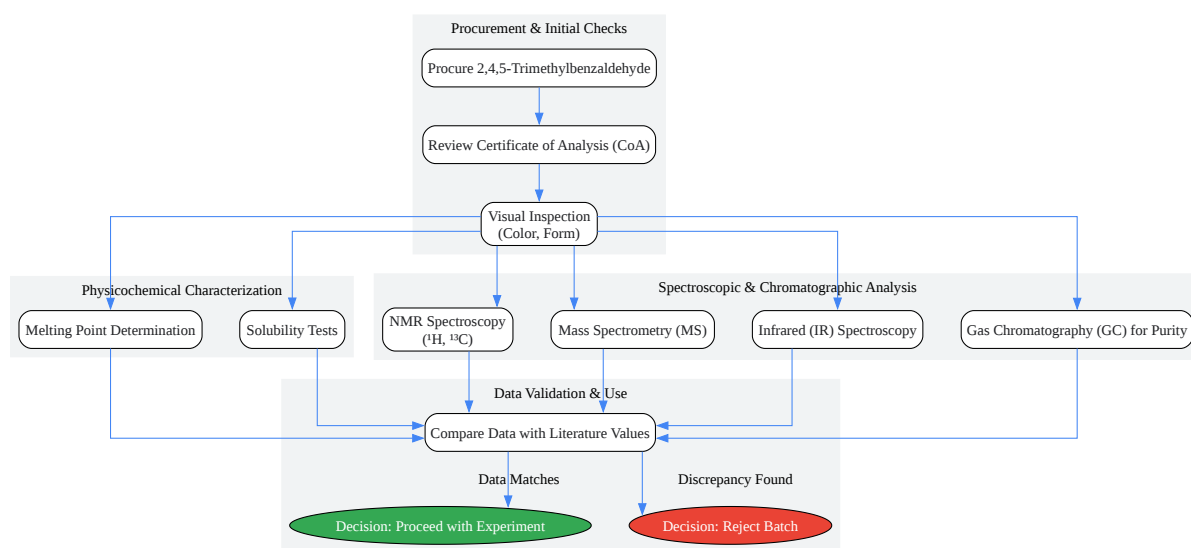
- Wash hands and any exposed skin thoroughly after handling.[11]
- Avoid breathing fumes, dust, or vapors. Use in a well-ventilated area.[12]
- Store in a tightly-closed container in a cool, dry, and well-ventilated place.[12]
Recommended storage temperature is 2-8°C.[12][13]
- Keep away from sources of ignition as it is a combustible solid.[5][12]

First Aid Measures:

- Skin Contact: Wash with plenty of soap and water. If irritation occurs, seek medical attention.
[11][12]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.[11][12]
- Inhalation: Remove the person to fresh air and keep comfortable for breathing.[14]

Experimental Workflow: Compound Verification and Analysis

The following diagram outlines a typical workflow for the verification and analysis of a chemical sample, such as 2,4,5-Trimethylbenzaldehyde, in a research setting.



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Caption: Workflow for the verification of 2,4,5-Trimethylbenzaldehyde.

References

- Fisher Scientific. (2010, November 18).
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 22013, 2,4,5-Trimethylbenzaldehyde.
- Sigma-Aldrich. (n.d.). 2,4,5-Trimethylbenzaldehyde 90%.
- TCI Chemicals. (2024, December 10).
- Cheméo. (n.d.). Chemical Properties of Benzaldehyde, 2,4,5-trimethyl- (CAS 5779-72-6).
- MetaSci. (n.d.).
- MDPI. (2024, November 18).
- Carl ROTH. (n.d.).
- NIST. (n.d.). Benzaldehyde, 2,4,5-trimethyl-. In NIST Chemistry WebBook.
- TCI Chemicals. (n.d.). 2,4,5-Trimethylbenzaldehyde 5779-72-6.
- Santa Cruz Biotechnology. (n.d.). 2,4,5-Trimethylbenzaldehyde.
- MDPI. (2023, March 18).
- Vedantu. (n.d.). Determine the IUPAC name of cinnamaldehyde.
- Wikipedia. (n.d.).
- NINGBO INNO PHARMCHEM CO.,LTD. (2026, February 12). The Role of 2,4,5-Trimethoxybenzaldehyde in Modern Pharmaceutical Synthesis.
- SpectraBase. (n.d.). 2,4,5-Trimethylbenzaldehyde.
- IUPAC. (2013). Nomenclature of Organic Chemistry.
- NIST. (n.d.). Benzaldehyde, 2,4,5-trimethyl-. In NIST Chemistry WebBook.
- Frontiers. (2022, March 16). Appraisal of Cinnamaldehyde Analogs as Dual-Acting Antibiofilm and Anthelmintic Agents.
- NINGBO INNO PHARMCHEM CO.,LTD. (2026, February 11). The Role of 2,4,5-Trimethoxybenzaldehyde in Pharmaceutical Synthesis.
- DTIC. (2023, February 15). An Efficient, One-Step Synthesis of 2,4,6-Triaminobenzene-1,3,5-tricarboxylaldehyde.
- CPACChem. (n.d.). 2,4,5-Trimethylbenzaldehyde CAS:5779-72-6.
- Science and Education Publishing. (2013, March 17).
- Royal Society of Chemistry. (n.d.). Convenient, direct, metal-free, regioselective and de novo synthesis of 2,4,5-trisubstituted pyrimidines using α -aryl- β , β -ditosyloxy ketones.
- National Center for Biotechnology Information. (n.d.). Synthesis and biological evaluation of 2',4'- and 3',4'-bridged nucleoside analogues.
- MDPI. (n.d.). Synthesis of 2,4,6-Tri-substituted-1,3,5-Triazines.

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Sources

- 1. 2,4,5-Trimethylbenzaldehyde | C₁₀H₁₂O | CID 22013 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Benzaldehyde, 2,4,5-trimethyl- [webbook.nist.gov]
- 3. Benzaldehyde, 2,4,5-trimethyl- (CAS 5779-72-6) - Chemical & Physical Properties by Cheméo [cheméo.com]
- 4. Benzaldehyde, 2,4,5-trimethyl- [webbook.nist.gov]
- 5. 2,4,5-Trimethylbenzaldehyde 90 5779-72-6 [sigmaaldrich.com]
- 6. 2,4,5-Trimethylbenzaldehyde | 5779-72-6 | TCI AMERICA [tcichemicals.com]
- 7. nbinno.com [nbinno.com]
- 8. nbinno.com [nbinno.com]
- 9. Cinnamaldehyde in Focus: Antimicrobial Properties, Biosynthetic Pathway, and Industrial Applications - PMC [pmc.ncbi.nlm.nih.gov]
- 10. mdpi.com [mdpi.com]
- 11. tcichemicals.com [tcichemicals.com]
- 12. sds.metasci.ca [sds.metasci.ca]
- 13. 2,4,5-Trimethylbenzaldehyde CAS:5779-72-6 [cpachem.com]
- 14. fishersci.com [fishersci.com]
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